

A Comparative Guide to the Statistical Analysis of Carbon-10 Decay Data

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of the experimental data and methodologies used in the statistical analysis of **Carbon-10** (10 C) decay. 10 C is a short-lived, positron-emitting isotope of carbon, primarily of interest in fundamental nuclear physics research, particularly in studies of superallowed beta decays. These studies provide crucial data for testing the Conserved Vector Current (CVC) hypothesis and for determining the Vud quark-mixing element of the Cabibbo-Kobayashi-Maskawa (CKM) matrix, a cornerstone of the Standard Model of particle physics.

Data Presentation: Properties of Carbon-10 Decay

The decay of **Carbon-10** is characterized by its half-life, decay modes, and the energies of the emitted particles. Below is a summary of the key quantitative data for ¹⁰C, crucial for any statistical analysis.



Property	Value	Uncertainty
Half-life (T _{1,2})	19.290 s	± 0.012 s
Decay Mode	β+ (positron emission)	> 98%
Electron Capture (EC)	< 2%	
Q-value (β+)	3648.06 keV	± 0.07 keV
Daughter Nucleus	¹⁰ B	
Spin/Parity	0+	_
Superallowed Branching Ratio	1.4638 %	± 0.0050 %

Comparison with Alternative Isotopes

The study of superallowed $0^+ \to 0^+$ beta decays is not limited to **Carbon-10**. A range of other isotopes are also investigated to test the CVC hypothesis across different nuclei. A comparative analysis of these isotopes is essential for a comprehensive statistical understanding of the underlying physics.

Isotope	Half-life (s)	Q-value (keV)
10C	19.290(12)	3648.06(7)
¹⁴ O	70.619(11)	5144.35(21)
^{26m} Al	6.3450(19)	4232.86(9)
³⁴ Cl	1.52656(22)	5491.75(11)
^{38m} K	0.92425(22)	6044.24(10)
⁴² Sc	0.68068(11)	6426.00(17)
46 V	0.42251(11)	7052.57(23)
⁵⁰ Mn	0.28318(11)	7635.03(17)
⁵⁴ Co	0.19328(7)	8244.64(20)



The consistency of the Ft-values (a corrected combination of half-life, Q-value, and branching ratio) across these isotopes provides a stringent test of the Standard Model.

Experimental Protocols

Precise measurements of **Carbon-10**'s decay properties require sophisticated experimental setups and rigorous data analysis protocols.

Production of Carbon-10

Carbon-10 is an artificial isotope and must be produced in a nuclear reaction. A common method is the irradiation of a Boron-10 (10 B) target with a proton beam from a cyclotron.[1] The reaction is 10 B(p,n) 10 C, where a proton (p) strikes a 10 B nucleus, ejecting a neutron (n) and leaving a 10 C nucleus.[1]

Measurement of Half-life and Decay Products

A typical experimental setup for measuring the half-life and decay products of ¹⁰C involves a combination of detectors to identify the characteristic radiation emitted during its decay.

Key Experimental Techniques:

- Gamma-Ray Spectroscopy: High-purity germanium (HPGe) or sodium iodide (NaI) detectors are used to measure the energy of gamma rays emitted following the positron emission. In the decay of ¹⁰C, the daughter nucleus ¹⁰B is often left in an excited state, which then deexcites by emitting gamma rays of specific energies.
- Coincidence Counting: This is a crucial technique to reduce background noise and isolate
 the decay events of interest. In the case of ¹⁰C, the positron emitted annihilates with an
 electron, producing two 511 keV gamma rays that are emitted in opposite directions. A
 coincidence setup would require the simultaneous detection of these two gamma rays in
 detectors placed 180 degrees apart. Further coincidence can be required with the gamma
 ray from the de-excitation of the daughter nucleus.

A General Experimental Workflow is as follows:

• Production and Transport: A ¹⁰B target is irradiated with a proton beam to produce ¹⁰C. The short half-life of ¹⁰C necessitates a rapid transport system, such as a gas jet or a fast tape



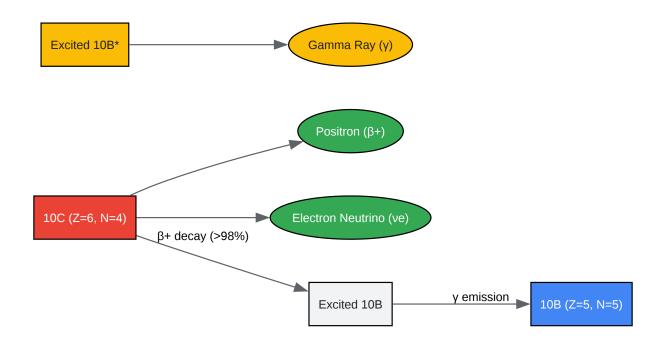
transport system, to move the produced isotopes from the production target to the detection setup.

- Detection: The ¹⁰C sample is positioned within an array of detectors. This typically includes
 plastic scintillators for detecting the emitted positrons (beta particles) and HPGe or Nal
 detectors for the gamma rays.
- Data Acquisition: The signals from the detectors are processed by a data acquisition (DAQ) system. For half-life measurements, the number of decay events is recorded as a function of time. This is often done in a multiscaling mode, where the counts in successive time intervals are recorded.
- Data Analysis:
 - Background Subtraction: A background measurement is taken without the ¹⁰C source and is subtracted from the experimental data.
 - o Decay Curve Fitting: The background-subtracted data (counts versus time) is fitted to an exponential decay function: $N(t) = N_0e^{-(-\lambda t)}$, where N(t) is the number of counts at time t, N_0 is the initial number of counts, and λ is the decay constant.
 - Half-life Calculation: The half-life is calculated from the decay constant using the relation $T_{1/2} = \ln(2)/\lambda$.
 - Systematic Error Correction: A key aspect of modern precision measurements is the
 identification and correction of systematic errors. For instance, detector dead time (the
 time it takes for a detector to process an event) can lead to an underestimation of the true
 count rate, especially at the beginning of the measurement when the activity is high. A
 common technique to account for rate-dependent effects is to perform measurements at
 different initial count rates and extrapolate the results to a zero count rate.

Mandatory Visualization

Below are diagrams illustrating the key processes involved in the study of **Carbon-10** decay, generated using the DOT language.

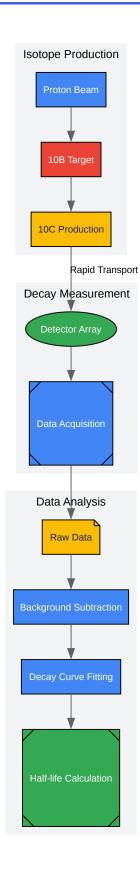




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Caption: Decay pathway of Carbon-10 to Boron-10.





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Caption: Experimental workflow for **Carbon-10** half-life measurement.



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References

- 1. Carbon-10 isotopic data and properties [chemlin.org]
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